

# Application Notes and Protocols: 3-Bromo-5-hydroxybenzoic Acid in Material Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-hydroxybenzoic acid

Cat. No.: B114173

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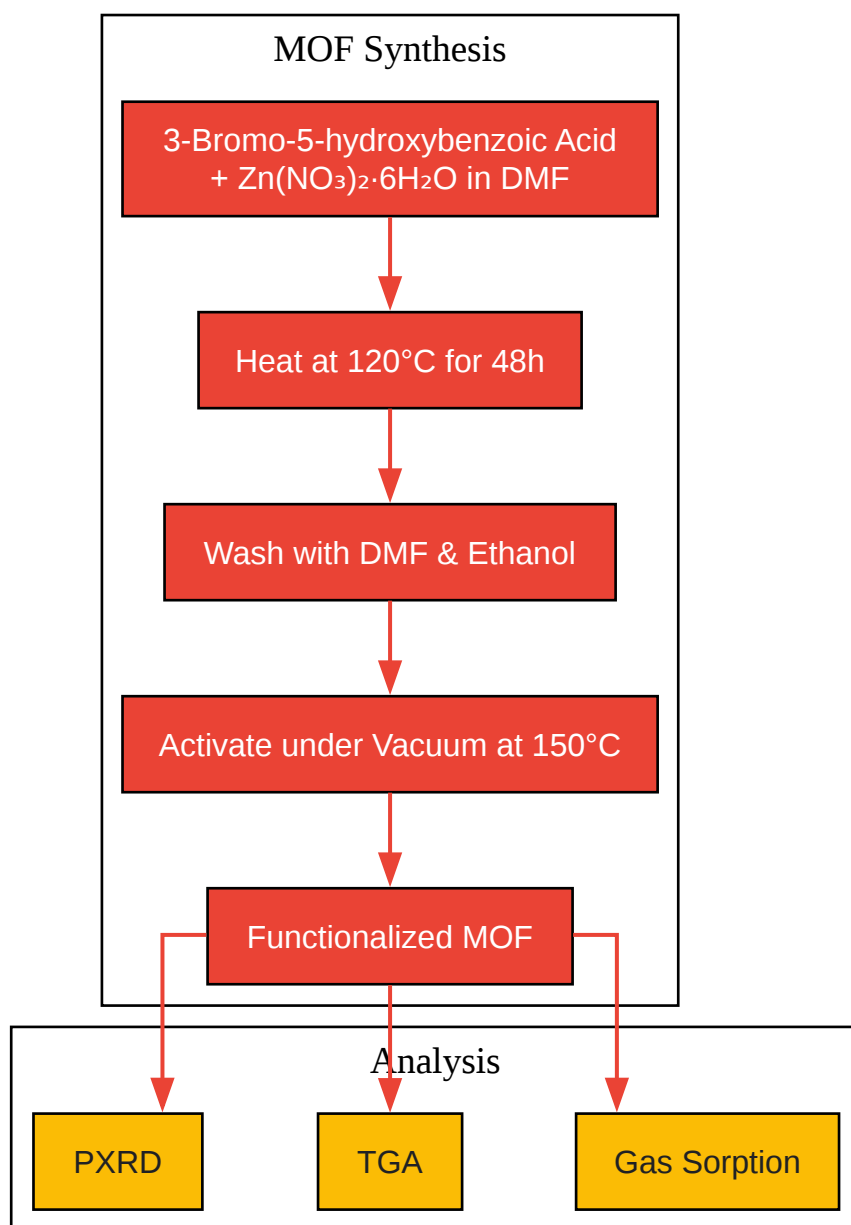
This document provides a detailed overview of the potential applications of **3-Bromo-5-hydroxybenzoic acid** in material science research. Due to the limited specific literature on its use, this document presents hypothetical applications and protocols based on the chemical properties of the molecule and analogies to similar compounds.

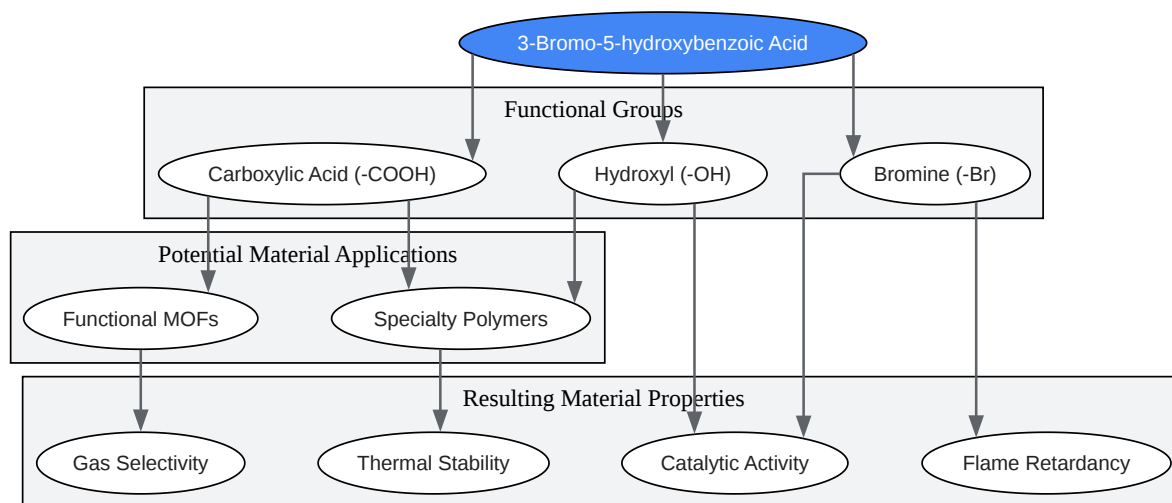
## Introduction to 3-Bromo-5-hydroxybenzoic Acid

**3-Bromo-5-hydroxybenzoic acid** is a trifunctional aromatic compound featuring a carboxylic acid group, a hydroxyl group, and a bromine atom. This unique combination of functional groups makes it a promising, yet underexplored, building block for the synthesis of advanced functional materials. Its rigid aromatic core can impart thermal stability and specific electronic properties, while the reactive sites allow for various polymerization and coordination chemistries.

Chemical Structure:

Caption: Workflow for the synthesis and characterization of an aromatic polyester.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)